

3-Hydroxy Carvedilol-d5 stock solution stability

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Compound Focus: 3-Hydroxy Carvedilol-d5

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Storage and Handling of 3-Hydroxy Carvedilol-d5

The following table summarizes the key stability and storage information available for the solid form of **3-Hydroxy Carvedilol-d5**.

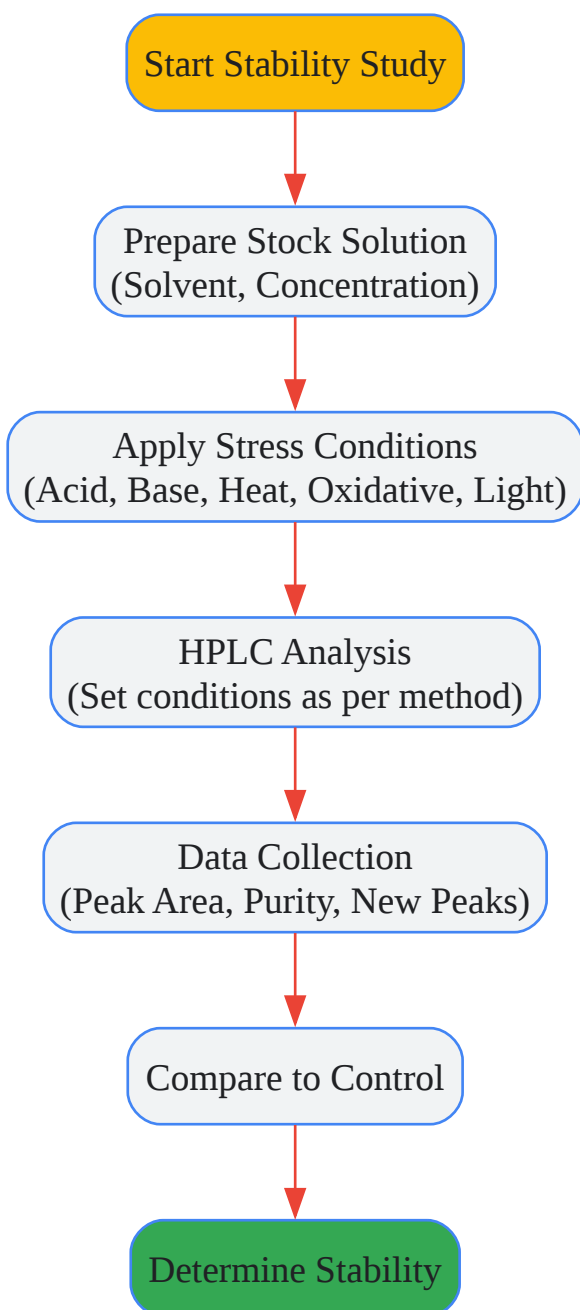
Property	Specification	Citation
CAS Number	1329836-56-7	[1] [2]
Molecular Formula	C ₂₄ H ₂₁ D ₅ N ₂ O ₅	[1] [2]
Molecular Weight	427.50 g/mol	[1] [2]
Recommended Storage	2°C to 8°C (Refrigerator)	[2]
Physical Form	Greyish Yellow Solid	[2]
Shipping Conditions	Ambient temperature	[2]

> **Important Note:** The storage information above is for the **solid compound**. Stability data for stock solutions prepared from this solid (e.g., in DMSO, methanol, or acetonitrile) is not provided in the available literature and should be determined experimentally.

Validated HPLC Method for Stability Assessment

You can use this High-Performance Liquid Chromatography (HPLC) method, validated for carvedilol and its impurities, as a robust framework to analyze the stability of **3-Hydroxy Carvedilol-d5** in solution. The method has been proven to be stability-indicating, meaning it can detect degradation products even in the presence of the intact molecule [3].

The workflow below outlines the key steps for conducting a stability study using this method:



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Detailed Chromatographic Conditions

- **Column:** Inertsil ODS-3 V (4.6 mm x 250 mm, 5 μ m) [3]
- **Detection Wavelength:** 240 nm [3]
- **Injection Volume:** 10 μ L [3]
- **Flow Rate:** 1.0 mL/min [3]
- **Mobile Phase A:** 0.02 mol/L Potassium Dihydrogen Phosphate (pH adjusted to 2.0 with phosphoric acid) [3]
- **Mobile Phase B:** Acetonitrile (HPLC grade) [3]
- **Gradient Elution and Column Temperature:**

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Column Temp. ($^{\circ}$ C)
0	75	25	20
10	75	25	20
38	35	65	40*
50	35	65	40*
50.1	75	25	20*
60	75	25	20*

Note: The column temperature is programmed to change over time to achieve optimal separation [3].

Solution Preparation

- **Diluent/Solvent:** The method uses a mixture of mobile phases A and B as the solvent. For poor water solubility, **20% v/v acetonitrile in water** can be used to ensure adequate dissolution [4] [3].
- **Standard Solution:** Accurately weigh and dissolve the compound in solvent to achieve the desired concentration for calibration [3].

Forced Degradation Study Protocol

To validate that the method is stability-indicating, you can perform forced degradation studies. The table below outlines conditions used for carvedilol, which can be adapted for **3-Hydroxy Carvedilol-d5** [3].

Stress Condition	Details	Purpose
Acidic Hydrolysis	1 N HCl, 80°C, 1 hour	Assess degradation in acidic environments [3].
Alkaline Hydrolysis	1 N NaOH, 80°C, 1 hour	Assess degradation in basic environments [3].
Oxidative Degradation	3% H ₂ O ₂ , Room Temperature, 3 hours	Assess susceptibility to oxidation [3].
Thermal Degradation	80°C, 6 hours (solid or solution)	Assess stability under dry and solution-state heat [3].
Photolytic Degradation	Exposure to light (e.g., 5000 lx + 90 µW, 24 hours)	Assess photosensitivity [3].

Troubleshooting Guide for Stock Solutions

Here are some common issues and solutions based on the chemical properties of related compounds:

Issue	Potential Cause	Suggested Solution
Low Recovery or Precipitation	Poor aqueous solubility of the compound.	Use a solvent with sufficient organic content (e.g., 20% v/v acetonitrile in water) [4].
Unexpected Degradation Peaks in HPLC	Solution degradation under stress (e.g., pH, oxidants).	Identify degradation pathway via forced degradation studies and adjust solution pH or storage conditions accordingly [3].

Issue	Potential Cause	Suggested Solution
HPLC Column Damage	Use of ion-pair reagents like sodium dodecyl sulfate (SDS).	Use the described "greener" method with conventional phosphate and acetonitrile to protect the column and reduce costs [3].

Key Recommendations for Your Experiments

- **Determine Solution Stability Yourself:** Since data is lacking, a conservative approach is to **prepare fresh stock solutions frequently** for critical quantitative work.
- **Use an Internal Standard:** **3-Hydroxy Carvedilol-d5** is itself used as an internal standard for LC-MS [1]. For your own work with this compound, using a different, stable isotopically labeled analog as an internal standard can help correct for any variability.
- **Validate for Your System:** The provided HPLC method is an excellent starting point, but you should validate its performance for your specific instrument and application.

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References

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